

Best practices for long-term storage of Apilimod Mesylate

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Compound of Interest

Compound Name: *Apilimod Mesylate*

Cat. No.: *B1663033*

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Apilimod Mesylate Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with best practices for the long-term storage and handling of **Apilimod Mesylate**.

Frequently Asked Questions (FAQs)

Q1: What are the recommended long-term storage conditions for **Apilimod Mesylate** powder?

Apilimod Mesylate in its solid (powder) form is stable when stored under specific conditions. For long-term preservation of its integrity, it is recommended to store the powder at either 4°C in a sealed container away from moisture or at -20°C, which can extend its shelf life for up to three years.[1][2][3] It is crucial to keep the container tightly sealed and protected from direct sunlight.[4]

Q2: How should I store solutions of **Apilimod Mesylate**?

The stability of **Apilimod Mesylate** in solvent is dependent on the storage temperature. For optimal long-term storage, stock solutions should be aliquoted to prevent repeated freeze-thaw cycles and stored at -80°C, where they can remain stable for up to one year.[2] For shorter-term storage, solutions can be kept at -20°C for up to one month.[1][2][3][4] It is recommended to use fresh DMSO for preparing solutions, as moisture-absorbing DMSO can reduce the compound's solubility.[2] For in vivo experiments, it is best practice to prepare the working solution fresh on the day of use.[5]

Q3: What is the general shelf life of **Apilimod Mesylate** under different conditions?

The shelf life of **Apilimod Mesylate** is determined by its form (powder or solution) and storage temperature. The solid powder can be stored for up to 3 years at -20°C.[2] Solutions are stable for shorter durations; up to 1 year at -80°C and 1 month at -20°C.[2] The compound can be shipped at ambient room temperature for periods of less than two weeks without affecting its stability.[4][6]

Q4: What are the key handling precautions for **Apilimod Mesylate**?

When handling **Apilimod Mesylate**, it is important to take safety precautions. Avoid contact with skin and eyes, and prevent inhalation of the powder or aerosols by working in a well-ventilated area.[4] The compound should be handled only by qualified scientists in appropriately equipped facilities.[4] **Apilimod Mesylate** is incompatible with strong acids, alkalis, and strong oxidizing or reducing agents.[4]

Q5: In which solvents is **Apilimod Mesylate** soluble?

Apilimod Mesylate is soluble in DMSO and water.[3] For preparing aqueous solutions, sonication may be necessary to achieve complete dissolution.[3] When preparing solutions in DMSO, using fresh, anhydrous DMSO is recommended as the presence of moisture can negatively impact solubility.[2]

Storage Conditions Summary

Form	Storage Temperature	Duration	Key Considerations
Powder	4°C	Not specified, short-term	Must be in a sealed container, away from moisture.[1][3]
-20°C	Up to 3 years	Recommended for long-term storage of the solid compound. [2]	
In Solvent	-20°C	Up to 1 month	Aliquot to avoid freeze-thaw cycles.[1][2][3][4]
-80°C	6 months to 1 year	Aliquot to avoid freeze-thaw cycles.[1][2][3][4]	

Troubleshooting Guide

Q1: My **Apilimod Mesylate** solution appears cloudy or has precipitated. What should I do?

Cloudiness or precipitation in your solution can indicate several issues. First, ensure that the solvent used, particularly DMSO, is fresh and anhydrous, as moisture can decrease solubility.[2] If precipitation occurs after storage, especially at lower temperatures, you can try gently warming the solution and using sonication to aid in redissolving the compound.[3] For in vivo formulations, precipitation might occur if the solution is not used immediately after preparation.[5]

Q2: I am observing inconsistent results in my experiments. Could this be related to the storage of **Apilimod Mesylate**?

Yes, improper storage can lead to degradation of the compound and result in inconsistent experimental outcomes. Repeated freeze-thaw cycles can degrade the molecule, so it is crucial to aliquot stock solutions before freezing.[2] Ensure that you are using the compound within its

recommended shelf life for the specific storage condition. If you suspect degradation, it is advisable to use a fresh vial of the compound.

Q3: The compound appears to have lost its biological activity. What are the potential reasons?

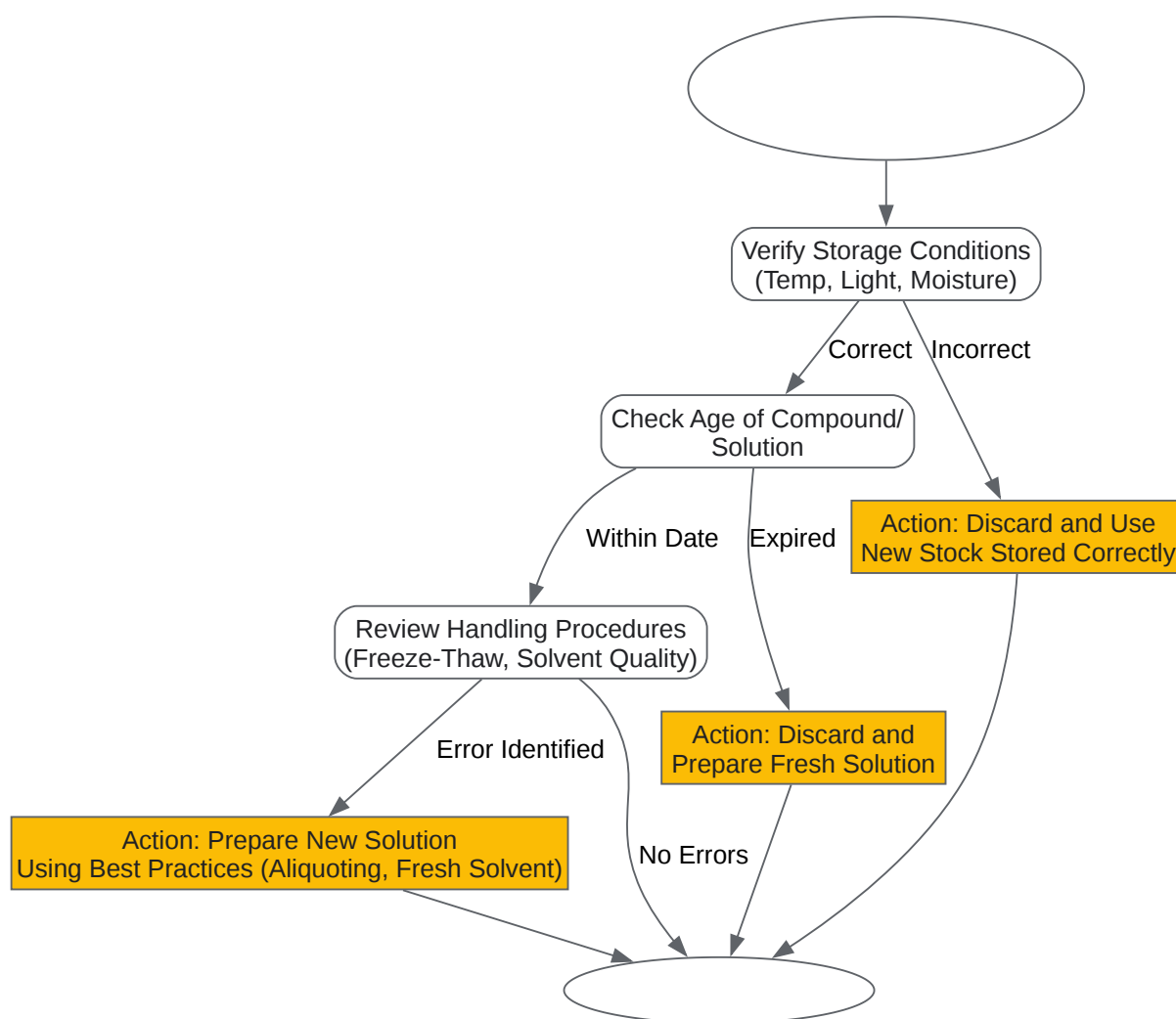
A loss of activity can be attributed to several factors related to storage and handling. Exposure to incompatible substances like strong acids, alkalis, or oxidizing agents can degrade the compound.^[4] Additionally, prolonged storage outside of the recommended temperature ranges or exposure to moisture and direct light can lead to a loss of potency.^{[1][3][4]} Always refer to the storage guidelines to ensure the integrity of the compound.

Experimental Protocol

Protocol: Preparation of a 10 mM DMSO Stock Solution

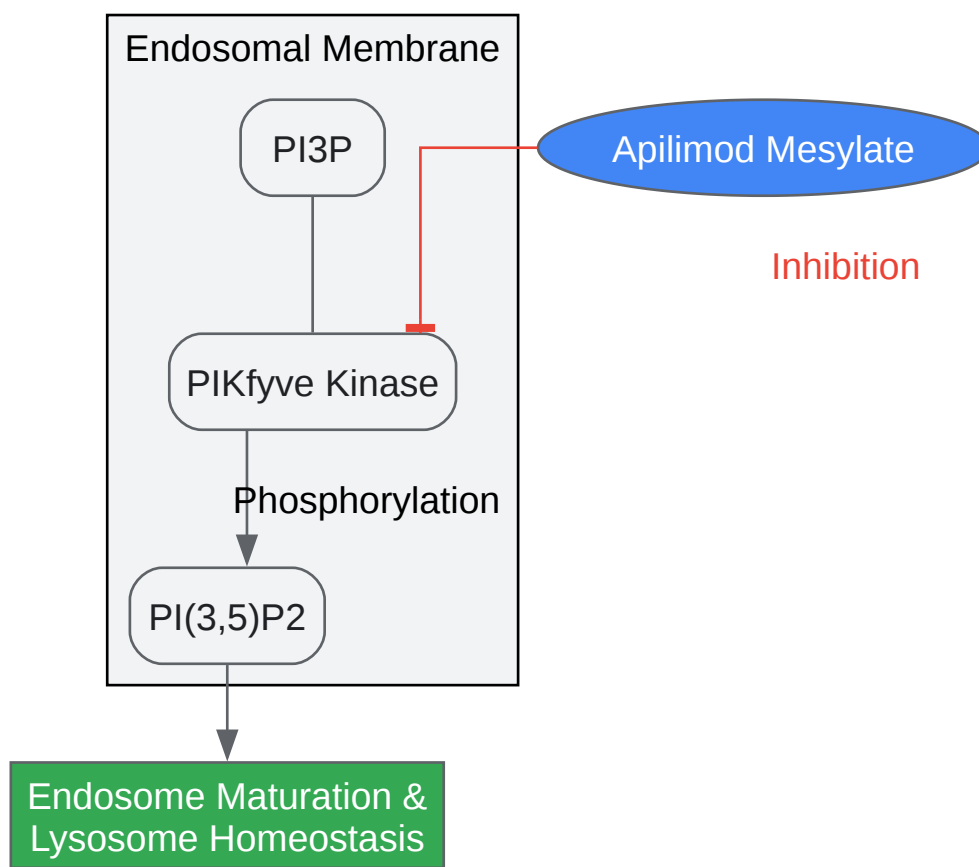
- **Acclimatization:** Allow the vial of **Apilimod Mesylate** powder to reach room temperature before opening to prevent condensation of moisture inside the vial.
- **Calculation:** **Apilimod Mesylate** has a molecular weight of 610.70 g/mol.^[3] To prepare a 10 mM stock solution, calculate the required amount of DMSO. For example, to prepare 1 mL of a 10 mM solution, you would dissolve 6.107 mg of **Apilimod Mesylate** in 1 mL of DMSO.
- **Dissolution:** Add the appropriate volume of fresh, anhydrous DMSO to the vial of **Apilimod Mesylate** powder.
- **Mixing:** Vortex the solution and, if necessary, use an ultrasonic bath to ensure the compound is completely dissolved.^[3] Visually inspect the solution to confirm there are no visible particles.
- **Aliquoting and Storage:** To avoid repeated freeze-thaw cycles, divide the stock solution into smaller, single-use aliquots in appropriate vials.^[2]
- **Long-Term Storage:** For long-term storage, place the aliquots at -80°C, where they are stable for up to a year.^[2] For short-term use, store at -20°C for up to one month.^[2]

Visualizations



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Caption: Troubleshooting workflow for **Apilimod Mesylate** storage issues.



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Caption: **Apilimod Mesylate** inhibits the PIKfyve signaling pathway.

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